

The Dual-Action of Aminoxy-PEG2-azide: A Technical Guide to Heterobifunctional Crosslinking

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Compound of Interest

Compound Name: Aminoxy-PEG2-azide

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In the evolving landscape of bioconjugation, precision and efficiency are paramount.

Aminoxy-PEG2-azide has emerged as a powerful heterobifunctional crosslinker, offering researchers the ability to connect molecules with distinct functionalities through two independent, high-yield chemical reactions. This technical guide provides an in-depth exploration of its core applications, supported by quantitative data, detailed experimental protocols, and visual workflows to empower your research and development endeavors.

Core Concepts: Structure and Reactivity

Aminoxy-PEG2-azide is a molecule featuring two distinct reactive groups at either end of a short, hydrophilic polyethylene glycol (PEG) spacer.^[1] This unique architecture allows for a two-step sequential or one-pot conjugation strategy.

- **Aminoxy Group (-ONH₂):** This functionality reacts specifically with aldehydes and ketones to form a stable oxime linkage.^{[2][3]} This reaction is highly chemoselective and can be performed under mild, aqueous conditions, making it ideal for conjugating sensitive biomolecules.^[4]
- **Azide Group (-N₃):** The azide moiety is a key player in "click chemistry," a class of reactions known for their high efficiency and bioorthogonality.^[5] It readily participates in both copper-

catalyzed azide-alkyne cycloaddition (CuAAC) and strain-promoted azide-alkyne cycloaddition (SPAAC) to form a stable triazole ring.

- **PEG2 Spacer:** The two-unit polyethylene glycol linker provides water solubility and reduces steric hindrance between the conjugated molecules, which can be crucial for maintaining their biological activity.

Quantitative Data Summary

The following tables summarize key quantitative data related to the physicochemical properties of **Aminooxy-PEG2-azide** and the kinetics of its constituent reactive groups.

Table 1: Physicochemical Properties of **Aminooxy-PEG2-azide**

Property	Value	Reference(s)
Molecular Formula	C6H14N4O3	
Molecular Weight	190.2 g/mol	
CAS Number	1043426-13-6	
Appearance	Liquid	-
Solubility	Soluble in water, DMSO, DMF	-
Storage	Store at -20°C, protect from light	

Table 2: Reaction Kinetics of Aminooxy and Azide Moieties

Reaction	Reactant	Conditions	Second-Order Rate Constant (M ⁻¹ s ⁻¹)	Reference(s)
Oxime Ligation	Aldehyde	pH 7, with m-phenylenediamine catalyst	~0.1 - 1	
Ketone		pH 7, with m-phenylenediamine catalyst	~0.01 - 0.1	
SPAAC	DBCO-alkyne	PBS, pH 7.2	0.32 - 0.85	
BCN-alkyne		DMSO, 37°C	~0.15	
PEGylated DBCO-alkyne		PBS, pH 7.2	0.18 - 0.37 (31% enhancement)	
CuAAC	Terminal Alkyne	Aqueous buffer with Cu(I) catalyst	1 - 100	

Note: The kinetic data for oxime ligation and click chemistry are based on representative reactions and may vary depending on the specific substrates, catalysts, and reaction conditions.

Experimental Protocols and Workflows

This section provides detailed methodologies for key applications of **Aminoxy-PEG2-azide**, accompanied by visual workflows created using the DOT language.

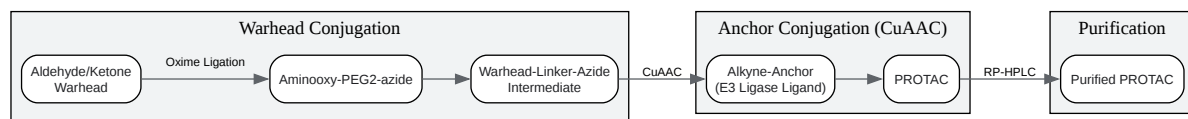
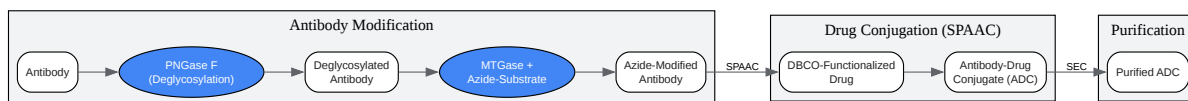
Antibody-Drug Conjugate (ADC) Synthesis via Site-Specific Modification

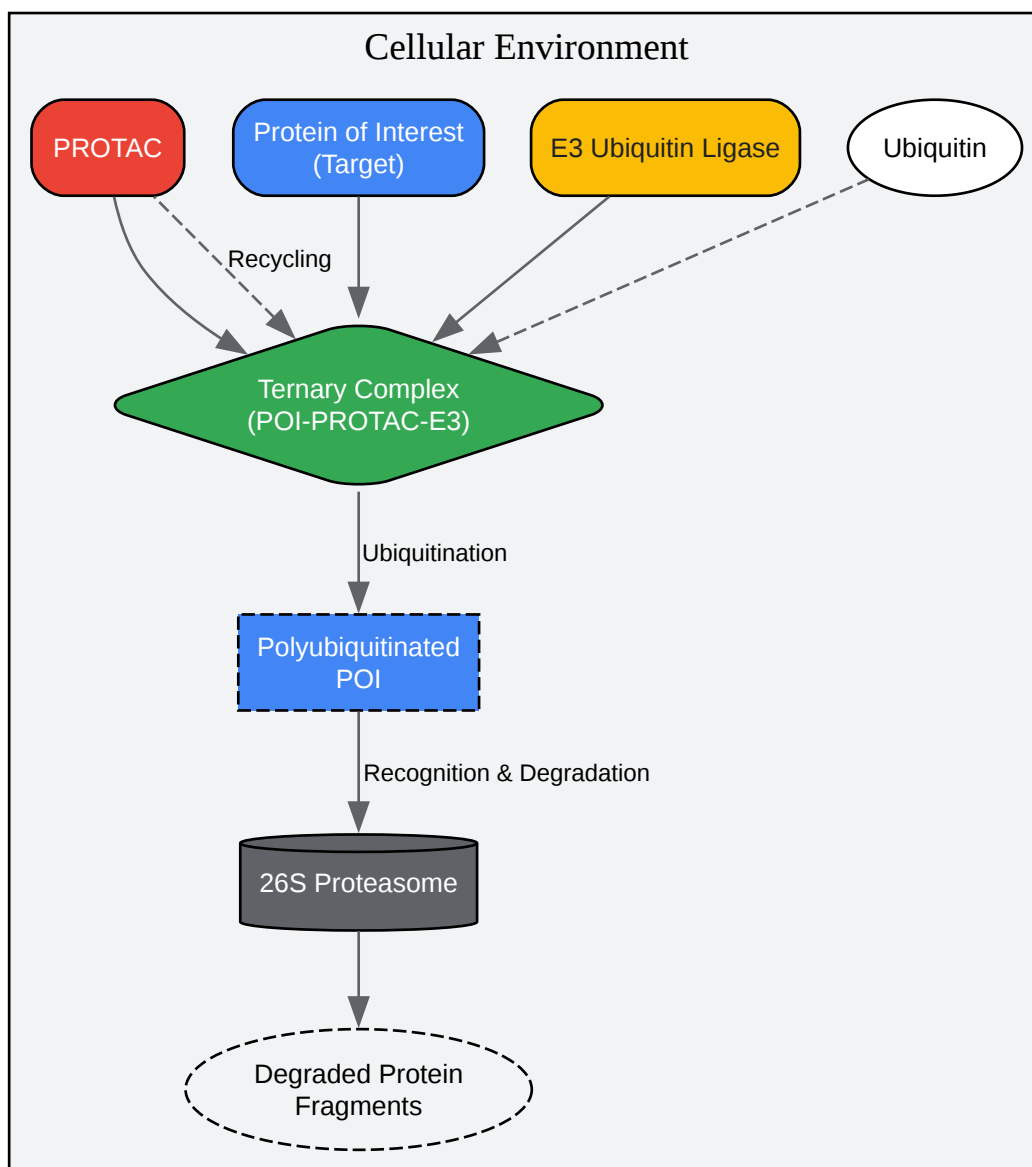
This protocol describes the site-specific conjugation of a cytotoxic drug to an antibody. The antibody is first enzymatically modified to introduce an azide handle, which then reacts with a drug molecule functionalized with a strained alkyne (e.g., DBCO).

Experimental Protocol:

- Antibody Modification:
 - Deglycosylate the antibody (e.g., Trastuzumab, 10 mg/mL in PBS) using PNGase F (1 μ L/100 μ g antibody) at 37°C for 16 hours to expose the Gln295 residue.
 - To the deglycosylated antibody, add microbial transglutaminase (MTGase) and an azide-functionalized substrate (e.g., azido-PEG-amine) in a 1:20 molar ratio of antibody to substrate. Incubate at 37°C for 4 hours.
 - Purify the azide-modified antibody using a suitable method, such as size-exclusion chromatography (SEC).
- Drug-Linker Conjugation (SPAAC):
 - Dissolve the DBCO-functionalized cytotoxic drug in DMSO to a stock concentration of 10 mM.
 - Add the DBCO-drug solution to the azide-modified antibody in a 5-fold molar excess.
 - Incubate the reaction at room temperature for 1-4 hours. The reaction progress can be monitored by hydrophobic interaction chromatography (HIC).
 - Purify the resulting ADC using SEC to remove unreacted drug-linker.

Workflow for ADC Synthesis:





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